

No Information Available for NSC-217913 in Prostate Cancer Models

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Compound of Interest

Compound Name: NSC-217913

CAS No.: 79100-27-9

Cat. No.: B15572795

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Despite a comprehensive search for the compound **NSC-217913**, no publicly available scientific literature, preclinical data, or experimental protocols were found regarding its use in the treatment of prostate cancer models.

The National Cancer Institute's (NCI) Developmental Therapeutics Program (DTP) maintains a vast repository of chemical compounds, and it is likely that **NSC-217913** is an identifier for a substance within this collection. However, without published research, details regarding its chemical structure, mechanism of action, and any potential therapeutic effects on prostate cancer remain unknown.

Efforts to find alternative names or associated research for **NSC-217913** were also unsuccessful. The lack of available data prevents the creation of the requested detailed Application Notes and Protocols, including data summaries, experimental methodologies, and signaling pathway diagrams.

Researchers, scientists, and drug development professionals interested in this specific compound are encouraged to directly consult the NCI DTP database or contact the NCI for any

available information. At present, there is no scientific basis to provide the detailed documentation requested for **NSC-217913** in the context of prostate cancer research.

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